3-Isopropylbenzamide: Structural Scaffold & Synthetic Utility

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Compound of Interest

Compound Name:	*Benzamide, 3-(1-methylethyl)-*
CAS No.:	*61843-02-5*
Cat. No.:	*B8759587*

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Abstract

3-Isopropylbenzamide (CAS 61843-02-5) is a meta-substituted benzamide derivative serving as a critical building block in medicinal chemistry and organic synthesis. Distinguished by its 3-isopropyl moiety, this compound offers a unique balance of lipophilicity and steric bulk, making it a valuable fragment in Fragment-Based Drug Discovery (FBDD). It has gained prominence as the core scaffold for UNC3474, a first-in-class antagonist of the DNA repair protein 53BP1, and as a model substrate for transition-metal-catalyzed C–H functionalization. This guide provides a comprehensive technical analysis of its physicochemical properties, validated synthetic protocols, and applications in therapeutic development.

Chemical Profile & Structural Analysis

The pharmacological utility of 3-isopropylbenzamide stems from its ability to project a hydrophobic isopropyl group into lipophilic pockets while the amide functionality engages in hydrogen bonding networks.

Physicochemical Properties

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Property	Data	Note
IUPAC Name	3-(Propan-2-yl)benzamide	
CAS Number	61843-02-5	Distinct from N-isopropylbenzamide
Molecular Formula	$C_{10}H_{13}NO$	
Molecular Weight	163.22 g/mol	Ideal for Fragment-Based Drug Discovery (MW < 300)
Physical State	White Solid	Stable at room temperature
LogP (Calc)	~1.9	Moderate lipophilicity; CNS penetrant potential
H-Bond Donors/Acceptors	1 / 1	Classic amide donor-acceptor motif
Solubility	DMSO, Ethanol, Methanol	Limited aqueous solubility without cosolvents

Structural Logic (SAR Implications)

- Electronic Effect: The isopropyl group is a weak electron-donating group (+I effect) at the meta position, slightly increasing electron density on the ring without significantly disrupting the amide's electronics.
- Steric Effect: The isopropyl group adds bulk (A-value ~2.2 kcal/mol), restricting rotation in confined binding pockets and providing a "hydrophobic anchor."

Synthetic Pathways

The synthesis of 3-isopropylbenzamide can be approached via classical acyl chloride intermediates or modern microwave-assisted direct amidation.

Method A: Classical Acid Chloride Route (High Scalability)

- Precursor: 3-Isopropylbenzoic acid.[1]

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- Reagents: Thionyl chloride ($SOCl_2$), Ammonium hydroxide (NH_4OH).
- Mechanism: Nucleophilic acyl substitution.

Protocol:

- Activation: Dissolve 3-isopropylbenzoic acid (1.0 equiv) in anhydrous dichloromethane (DCM). Add thionyl chloride (1.5 equiv) and a catalytic amount of DMF. Reflux for 2-3 hours until gas evolution ceases.
- Isolation: Evaporate solvent and excess $SOCl_2$ under reduced pressure to obtain crude 3-isopropylbenzoyl chloride (red/orange oil).
- Amidation: Redissolve the acid chloride in dry THF. Add dropwise to a stirred solution of 28% NH_4OH (excess) at 0°C.
- Workup: Stir for 1 hour. Precipitate with water, filter the white solid, and wash with cold hexane. Recrystallize from ethanol/water if necessary.

Method B: Microwave-Assisted Direct Amidation (Green Chemistry)

- Reagents: 3-Isopropylbenzoic acid, Urea (as ammonia source), Imidazole (catalyst).
- Conditions: Microwave irradiation, 140°C, 20 min.
- Advantage: Avoids corrosive $SOCl_2$; higher atom economy.

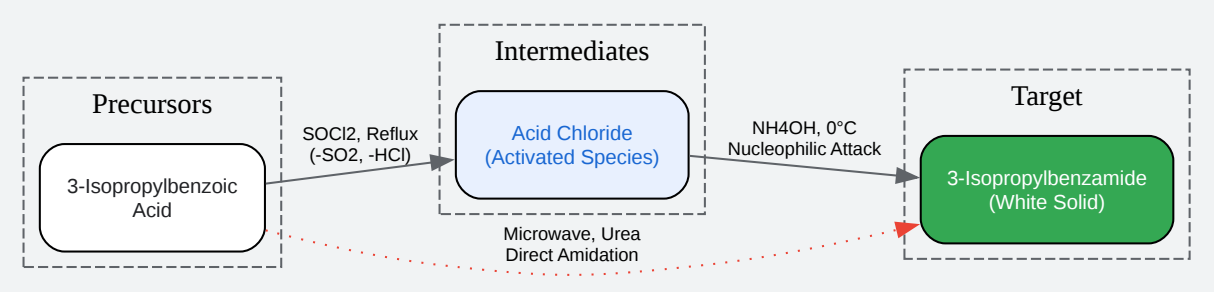

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Figure 1: Synthetic pathways for 3-isopropylbenzamide. Solid lines denote the classical acid chloride route; dotted lines denote microwave-assisted synthesis.

Analytical Characterization

Validation of the structure requires confirming the meta-substitution pattern and the integrity of the isopropyl group.

- ^{1}H NMR (400 MHz, $CDCl_3$) Predicted:
  - δ 7.7–7.3 ppm (m, 4H): Aromatic protons. Look for a singlet-like peak for H2 (isolated between amide and isopropyl) and a doublet-triplet pattern for H4/H5/H6.
  - δ 6.0–5.5 ppm (br s, 2H): Amide NH_2 protons (exchangeable).
  - δ 2.98 ppm (sept, J=6.9 Hz, 1H): Isopropyl methine (CH).
  - δ 1.28 ppm (d, J=6.9 Hz, 6H): Isopropyl methyls (CH_3).
- MS (ESI): m/z 164.1 $[M+H]^+$.

Applications in Drug Discovery & Research

A. 53BP1 Antagonism (Targeted Cancer Therapy)

3-Isopropylbenzamide serves as the core scaffold for UNC3474, a potent antagonist of p53-binding protein 1 (53BP1).[2]

- Mechanism: UNC3474 binds to the tudor domain of 53BP1.
- Role of Isopropyl: The 3-isopropyl group occupies a specific hydrophobic pocket within the tudor domain, critical for displacing the endogenous histone H4K20me2 ligand. This interaction prevents 53BP1 accumulation at DNA break sites, enhancing homology-directed repair (HDR).

B. C–H Functionalization Substrate

The amide group acts as a Directing Group (DG) for transition-metal-catalyzed modifications.

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- Ortho-Glycosylation: Palladium-catalyzed reactions can install sugar moieties at the ortho position (C2) of 3-isopropylbenzamide, utilizing the amide to coordinate the Pd catalyst. This is used to synthesize C-aryl glycosides, which are metabolically stable carbohydrate mimetics.

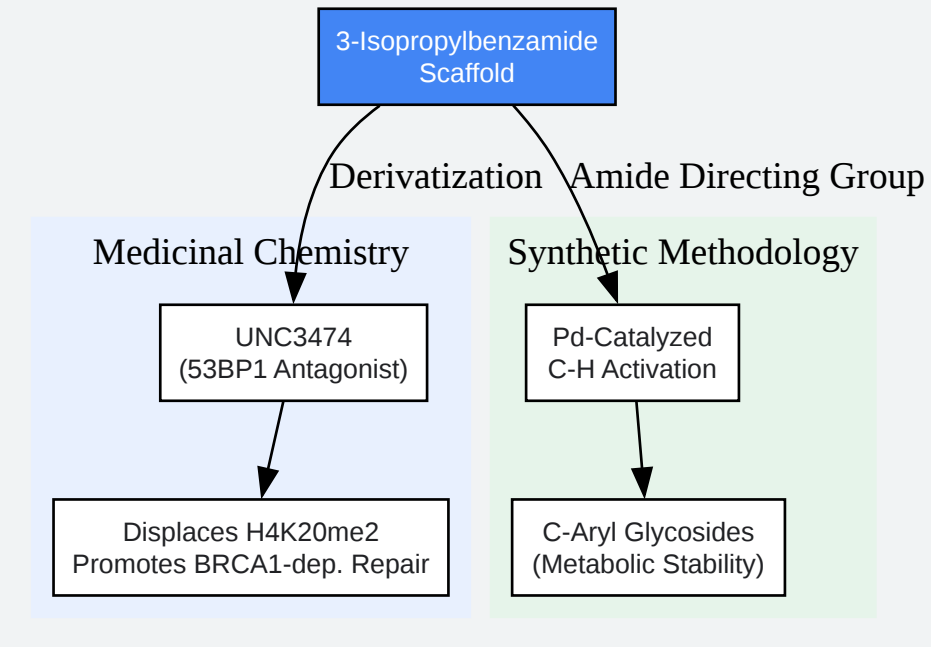

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Figure 2: Strategic applications of 3-isopropylbenzamide in oncology drug design and organic synthesis methodology.

Safety & Handling (SDS Summary)

While specific toxicological data for this fragment is limited, it should be handled as a standard organic amide.

- Hazard Classification: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335).
- Handling: Use in a fume hood. Wear nitrile gloves and safety glasses.
- Storage: Store in a cool, dry place. Hygroscopicity is low, but desiccated storage is recommended for long-term purity.

References

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- Chemical Structure & Identifiers: National Center for Biotechnology Information. PubChem Compound Summary for CID 257954, 3-(Propan-2-yl)benzamide. Link
- Synthesis via Microwave Irradiation: Patent CN109456214A. Method of the benzamide compound under microwave condition. Link
- UNC3474 & 53BP1 Antagonism: Axon Medchem.[2] UNC3474 maleate Product Information. Link
- C-H Glycosylation: ResearchGate. Palladium-catalysed C−H glycosylation for synthesis of C-aryl glycosides. Link
- Coupling Reagents: US Patent 11690844B2. Pyrazolyl pyrimidinone compounds and uses thereof (describing amide coupling with BTFFH). Link

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Sources

- 1. US11690844B2 - Pyrazolyl pyrimidinone compounds and the uses thereof - Google Patents [patents.google.com]
- 2. axonmedchem.com [axonmedchem.com]
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